

CAS number 121806-48-2 properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N*-(2,3-dichlorophenyl)-2,2,2-trifluoroacetamide

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An In-Depth Technical Guide to CAS Number 121806-48-2

COMPOUND IDENTITY: **N-(2,3-Dichlorophenyl)-2,2,2-trifluoroacetamide**

This technical guide provides a summary of the available information for the chemical compound with CAS number 121806-48-2. It should be noted that while the chemical identity and a plausible synthesis route for this compound are established, there is a significant lack of publicly available data regarding its biological activity, specific experimental protocols, and mechanisms of action. The information presented herein is compiled from chemical databases and general organic synthesis literature.

Chemical and Physical Properties

The fundamental chemical and computed physical properties of **N-(2,3-Dichlorophenyl)-2,2,2-trifluoroacetamide** are summarized below. No experimentally determined physical properties such as melting point or boiling point were found in the available literature.

Property	Value	Source
CAS Number	121806-48-2	[1]
Molecular Formula	C ₈ H ₄ Cl ₂ F ₃ NO	[1]
Molecular Weight	258.02 g/mol	[1]
IUPAC Name	N-(2,3-dichlorophenyl)-2,2,2-trifluoroacetamide	
Canonical SMILES	<chem>C1=CC(=C(C(=C1)Cl)Cl)NC(=O)C(F)(F)F</chem>	[1]
InChI Key	DLTWYCMFNGRBEM-UHFFFAOYSA-N	[1]
Monoisotopic Mass	256.9622036 u	[1]
Topological Polar Surface Area	29.1 Å ²	
Hydrogen Bond Donor Count	1	
Hydrogen Bond Acceptor Count	4	
Heavy Atom Count	15	

Synthesis

N-(2,3-Dichlorophenyl)-2,2,2-trifluoroacetamide is synthesized via the acylation of 2,3-dichloroaniline with a trifluoroacetylating agent, typically trifluoroacetic anhydride. This is a standard method for the formation of trifluoroacetamides from anilines.

Experimental Protocol: Synthesis of N-(2,3-Dichlorophenyl)-2,2,2-trifluoroacetamide

The following is a general, plausible protocol for the synthesis of the title compound based on standard organic chemistry procedures. This protocol has not been sourced from a specific publication for this exact molecule and should be adapted and optimized under appropriate laboratory conditions.

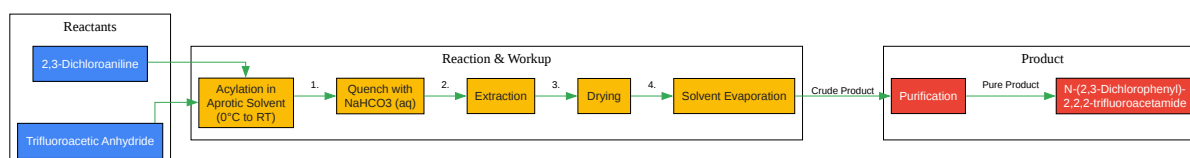
Materials:

- 2,3-Dichloroaniline (CAS: 608-27-5)
- Trifluoroacetic anhydride (CAS: 407-25-0)
- Anhydrous aprotic solvent (e.g., Dichloromethane, Tetrahydrofuran)
- A non-nucleophilic base (e.g., Pyridine or Triethylamine, optional, to scavenge the trifluoroacetic acid byproduct)
- Saturated aqueous sodium bicarbonate solution
- Anhydrous magnesium sulfate or sodium sulfate
- Standard laboratory glassware and magnetic stirrer
- Rotary evaporator

Procedure:

- In a round-bottom flask equipped with a magnetic stir bar and under an inert atmosphere (e.g., nitrogen or argon), dissolve 1.0 equivalent of 2,3-dichloroaniline in the chosen anhydrous aprotic solvent.
- Cool the solution to 0 °C using an ice bath.
- If using a base, add 1.1 equivalents of the base to the solution and stir for 5-10 minutes.
- Slowly add 1.1 equivalents of trifluoroacetic anhydride to the stirred solution dropwise via a syringe or dropping funnel. An exothermic reaction may be observed. Maintain the temperature at 0 °C during the addition.
- After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for 2-4 hours, or until reaction completion is confirmed by thin-layer chromatography (TLC).

- Upon completion, quench the reaction by slowly adding saturated aqueous sodium bicarbonate solution to neutralize the trifluoroacetic acid byproduct.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with the organic solvent (e.g., dichloromethane) two to three times.
- Combine the organic layers and wash with brine (saturated aqueous NaCl solution).
- Dry the combined organic phase over anhydrous magnesium sulfate or sodium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to yield the crude product.
- The crude **N-(2,3-Dichlorophenyl)-2,2,2-trifluoroacetamide** can be purified by recrystallization or column chromatography on silica gel.



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Caption: Synthesis workflow for **N-(2,3-Dichlorophenyl)-2,2,2-trifluoroacetamide**.

Biological Activity and Mechanism of Action

Following a comprehensive search of scientific literature and chemical databases, no information regarding the biological activity, pharmacological properties, or mechanism of action for **N-(2,3-Dichlorophenyl)-2,2,2-trifluoroacetamide** (CAS 121806-48-2) could be found. This compound is likely a chemical intermediate or a substance that has not been subjected to biological screening and characterization in publicly documented research.

Consequently, there are no signaling pathways or experimental biological workflows to visualize.

Safety Information

No specific GHS classification or detailed safety and handling information is available for **N-(2,3-Dichlorophenyl)-2,2,2-trifluoroacetamide**. However, based on the data for the related compound N-(3-chlorophenyl)-2,2,2-trifluoroacetamide (CAS 40410-54-6), it is prudent to handle this chemical with care.^[2] Potential hazards may include:

- Harmful if swallowed.^[2]
- Harmful in contact with skin.^[2]
- Causes skin irritation.^[2]
- Causes serious eye irritation.^[2]
- Harmful if inhaled.^[2]

Standard laboratory safety precautions, including the use of personal protective equipment (gloves, safety glasses, lab coat) and working in a well-ventilated area or fume hood, are strongly recommended.

Conclusion

N-(2,3-Dichlorophenyl)-2,2,2-trifluoroacetamide is a well-defined chemical compound with a known structure and a straightforward synthetic route. However, its biological properties remain uncharacterized in the public domain. For researchers in drug development, this compound could be considered a novel scaffold for screening programs, but any investigation would need to begin with fundamental in vitro and in vivo characterization, as there is currently no established biological profile.

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References

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- 2. N-(3-chlorophenyl)-2,2,2-trifluoroacetamide | C₈H₅ClF₃NO | CID 532127 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [CAS number 121806-48-2 properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b179200#cas-number-121806-48-2-properties]

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